

Essential Safety and Operational Guide for Handling 2,4-Dichlorophenethylamine

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Compound of Interest

Compound Name: **2,4-Dichlorophenethylamine**

Cat. No.: **B1295462**

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2,4-Dichlorophenethylamine**. Adherence to these procedures is vital for ensuring personal safety and proper management of this chemical.

Chemical Identifier:

- Name: **2,4-Dichlorophenethylamine**
- CAS Number: 52516-13-9[1][2]
- Molecular Formula: C₈H₉Cl₂N[2][3]
- Physical Form: Liquid[1]

Hazard Identification and Personal Protective Equipment (PPE)

2,4-Dichlorophenethylamine is classified as a hazardous chemical with the following GHS classifications:

- H315: Causes skin irritation[1][3]
- H319: Causes serious eye irritation[1][3]
- H335: May cause respiratory irritation[1][3]

The signal word for this chemical is "Warning"[\[1\]](#)[\[2\]](#). To mitigate these risks, the following personal protective equipment is mandatory.

| Protection Type | Recommended Equipment | Rationale |
|-------------------------|--|---|
| Eye and Face Protection | Chemical safety goggles or a full-face shield. | Protects against splashes that can cause serious eye irritation [1] [4] . |
| Skin Protection | Chemical-resistant gloves (e.g., Nitrile rubber), a fully buttoned lab coat, and full-length pants. | Prevents skin contact, which can cause irritation [1] [5] . |
| Respiratory Protection | A NIOSH-approved respirator, such as a dust mask type N95 (US), should be used when handling the liquid outside of a certified chemical fume hood to prevent inhalation of vapors. | Necessary to prevent respiratory tract irritation [1] [4] [6] . |

Quantitative Safety Data

No specific Occupational Exposure Limits (OELs) have been established for **2,4-Dichlorophenethylamine**. Therefore, it is crucial to handle this chemical with caution and always within a certified chemical fume hood to minimize exposure.

| Parameter | Value | Source |
|-------------|--------------------------------|---|
| Flash Point | 113 °C (235.4 °F) - closed cup | [1] [4] |
| Density | 1.26 g/mL at 25 °C | [1] [4] |

Operational Plan and Handling Procedures

A systematic approach is essential for the safe handling of **2,4-Dichlorophenethylamine**.

Receiving and Storage

- **Inspection:** Upon receipt, carefully inspect the container for any signs of damage or leaks. Ensure the label is intact and legible.
- **Storage:** Store the chemical in a cool, dry, and well-ventilated area, away from incompatible materials. Keep the container tightly closed[7][8]. The storage class for this chemical is 11 - Combustible Solids (as per one source, though it is a liquid, indicating it should be stored with combustible materials)[1].

Handling and Use

- **Engineering Controls:** All handling of **2,4-Dichlorophenethylamine**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to minimize inhalation exposure[9][10].
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory. Do not eat, drink, or apply cosmetics in the laboratory[7][11].
- **Solution Preparation:** When preparing solutions, slowly add the chemical to the solvent to prevent splashing. Ensure all containers are clearly labeled with the chemical name, concentration, and date.

Spill Management

In the event of a spill, follow these procedures:

- **Immediate Action:** Alert others in the immediate area and evacuate if necessary. If the spill is large or you are unsure how to handle it, contact your institution's emergency response team.
- **Containment (for minor spills):** For small spills, create a dike around the liquid using an inert absorbent material like vermiculite or sand, working from the outside in[1].
- **Cleanup:** Once absorbed, carefully scoop the material into a designated, sealed container for hazardous waste disposal. Decontaminate the spill area with a suitable cleaning agent[2].

Emergency Procedures

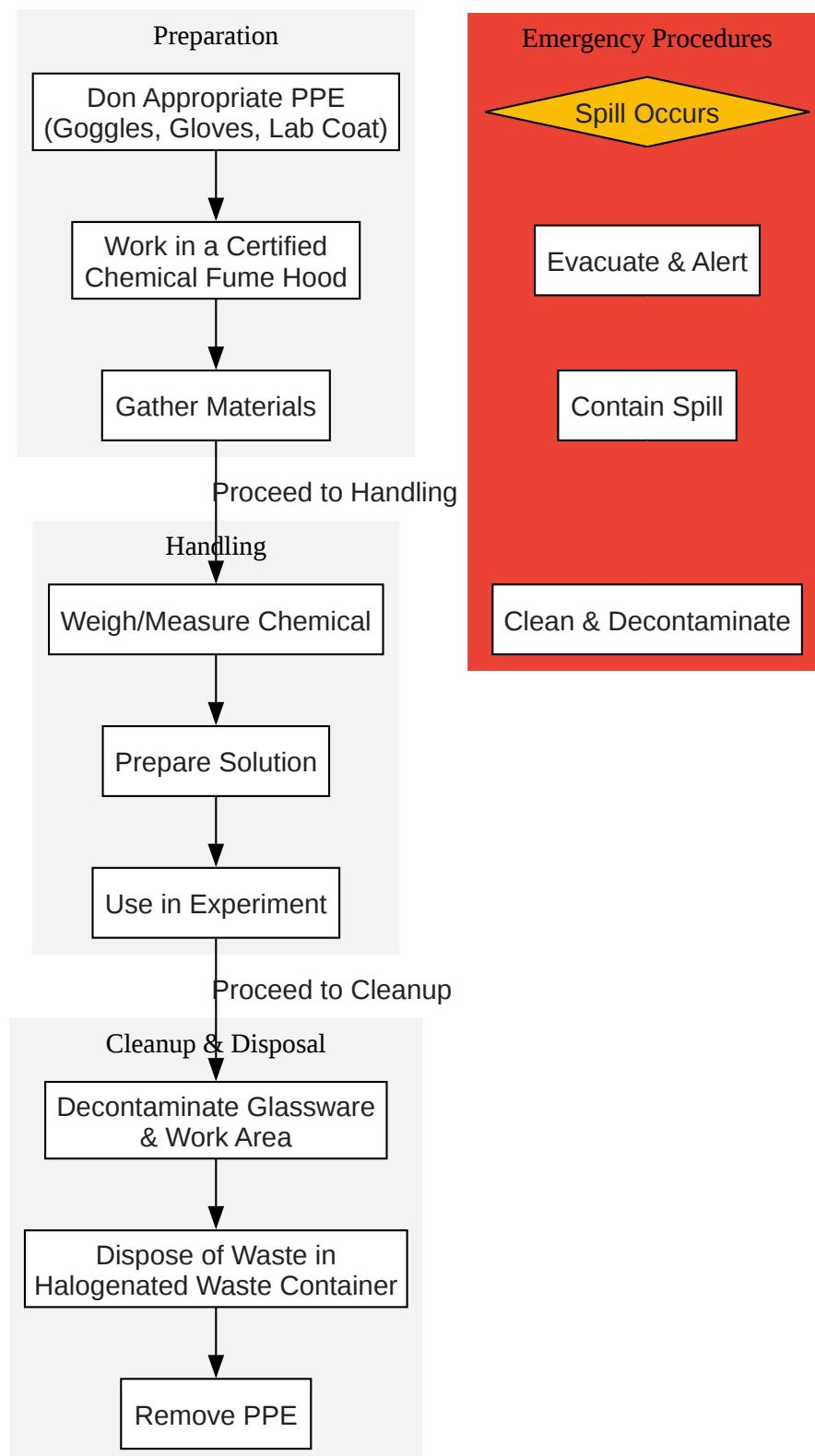
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention[7].
- Skin Contact: Remove contaminated clothing and wash the affected skin area with plenty of soap and water. If irritation persists, seek medical attention[1][7].
- Inhalation: Move the affected person to fresh air. If they are not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

Proper disposal of **2,4-Dichlorophenethylamine** and its waste is critical to prevent environmental contamination.

- Waste Segregation: As a chlorinated organic compound, it must be disposed of in a container specifically designated for halogenated organic waste[4][12][13]. Do not mix with non-halogenated waste.
- Container Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name.
- Professional Disposal: The disposal of chemical waste must be handled by a licensed and qualified hazardous waste disposal company in accordance with all local, state, and federal regulations[14][15]. Do not dispose of this chemical down the drain or in regular trash.

Safe Handling Workflow

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Caption: Workflow for the safe handling of **2,4-Dichlorophenethylamine**.

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